

Handling and storage of air-sensitive Tantalum pentachloride

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Compound of Interest

Compound Name: *Tantalum pentachloride*

Cat. No.: *B1210314*

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Technical Support Center: Tantalum Pentachloride (TaCl₅)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and storage of air-sensitive **Tantalum pentachloride** (TaCl₅).

Frequently Asked Questions (FAQs)

1. What is **Tantalum pentachloride** and why is it considered air-sensitive?

Tantalum pentachloride (TaCl₅) is an inorganic compound that appears as a white to pale yellow crystalline powder.^{[1][2][3][4][5]} It is highly sensitive to moisture and air.^{[3][5][6]} Its reactivity stems from the high affinity of tantalum for oxygen. When exposed to moist air or water, TaCl₅ readily hydrolyzes, releasing corrosive hydrogen chloride (HCl) gas and forming tantalum oxychloride (TaOCl₃) and ultimately tantalum pentoxide (Ta₂O₅).^{[4][6][7][8]} This reaction not only degrades the compound but also poses a safety hazard due to the evolution of HCl.^{[9][10]} Therefore, all handling and storage must be conducted under strictly anhydrous and inert conditions.^{[3][6][11]}

2. What are the recommended storage conditions for **Tantalum pentachloride**?

To maintain its integrity, **Tantalum pentachloride** must be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture and sources of ignition.[9] The material should be stored under an inert atmosphere, such as argon or nitrogen.[5][7][12][13] A glovebox or a desiccator containing a suitable drying agent are appropriate storage environments.

3. What personal protective equipment (PPE) should be worn when handling **Tantalum pentachloride**?

Due to its corrosive nature upon reaction with moisture, appropriate personal protective equipment is essential. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[9][14]
- Hand Protection: Chemical-resistant gloves, such as neoprene or butyl rubber.[9][15] Natural rubber gloves are not recommended.[15]
- Body Protection: A lab coat or chemical-resistant apron.[9]
- Respiratory Protection: In case of dust formation or inadequate ventilation, a NIOSH-approved respirator with acid gas cartridges is recommended.[9][13]

4. In what solvents is **Tantalum pentachloride** soluble?

Tantalum pentachloride's solubility is dependent on the solvent's nature. It is soluble in anhydrous alcohols (with reaction), chloroform, carbon tetrachloride, and aromatic hydrocarbons like benzene and toluene.[1][2][11] It is less soluble in cyclohexane.[1][2] It is important to note that $TaCl_5$ will react with protic solvents like alcohols and water.[1][7][16]

Troubleshooting Guide

Issue	Possible Cause	Solution
White fumes are observed when opening the $TaCl_5$ container.	Exposure to atmospheric moisture.	Immediately move the container to an inert atmosphere (glovebox or Schlenk line) to minimize further decomposition. The fumes are likely HCl gas. Ensure proper ventilation and respiratory protection.
The $TaCl_5$ powder appears discolored (yellowish or brownish).	Contamination, often with tantalum(V) oxytrichloride ($TaOCl_3$) due to partial hydrolysis, or with niobium pentachloride. [3] [16]	The material may still be usable for some applications, but for high-purity requirements, purification by sublimation may be necessary. [16]
A reaction involving $TaCl_5$ is not proceeding as expected.	1. Deactivated $TaCl_5$ due to moisture exposure. 2. Impure or wet solvent.	1. Use freshly opened or properly stored $TaCl_5$. 2. Ensure the solvent is rigorously dried and deoxygenated before use.
Difficulty in transferring the solid $TaCl_5$ without exposure to air.	Improper handling technique for air-sensitive solids.	Utilize either a glovebox for the entire procedure or a Schlenk line with appropriate solid addition techniques.

Data Presentation

Table 1: Physical and Chemical Properties of **Tantalum Pentachloride**

Property	Value	Reference
Molecular Formula	TaCl ₅	[1] [3] [7]
Molecular Weight	358.21 g/mol	[4] [5] [7]
Appearance	White to pale yellow crystalline powder	[1] [2] [3] [4] [5]
Melting Point	216 °C (421 °F)	[1] [5] [7]
Boiling Point	242 °C (468 °F)	[4] [7]
Density	3.68 g/cm ³	[1] [5] [7]

Table 2: Recommended Inert Atmosphere Specifications

Parameter	Recommended Level	Reference
Oxygen (O ₂) Content	< 10 ppm	[17]
Moisture (H ₂ O) Content	< 1 ppm	[18]
Inert Gas	Argon or Nitrogen	[12] [13] [19]

Experimental Protocols

Protocol 1: Handling Tantalum Pentachloride in a Glovebox

A glovebox provides the most controlled environment for manipulating highly air-sensitive reagents like TaCl₅.

Materials:

- Glovebox with an inert atmosphere (Argon or Nitrogen)
- Sealed container of **Tantalum pentachloride**
- Spatula

- Weighing boat or appropriate reaction vessel
- Antechamber

Procedure:

- Ensure the glovebox oxygen and moisture levels are within the recommended specifications (see Table 2).
- Place the sealed container of $TaCl_5$, along with all other necessary labware (spatula, weighing boat, etc.), into the glovebox antechamber.
- Evacuate and refill the antechamber with the inert glovebox gas for a minimum of three cycles to remove atmospheric contaminants.
- Bring the container and labware into the main glovebox chamber.
- Allow the container of $TaCl_5$ to thermally equilibrate to the glovebox atmosphere before opening to prevent pressure differentials.
- Carefully open the container and dispense the desired amount of $TaCl_5$ using a clean, dry spatula.
- Securely reseal the $TaCl_5$ container immediately after use.
- Proceed with the experimental setup within the inert atmosphere of the glovebox.

Protocol 2: Handling Tantalum Pentachloride using a Schlenk Line

For laboratories not equipped with a glovebox, a Schlenk line can be used to handle air-sensitive materials.

Materials:

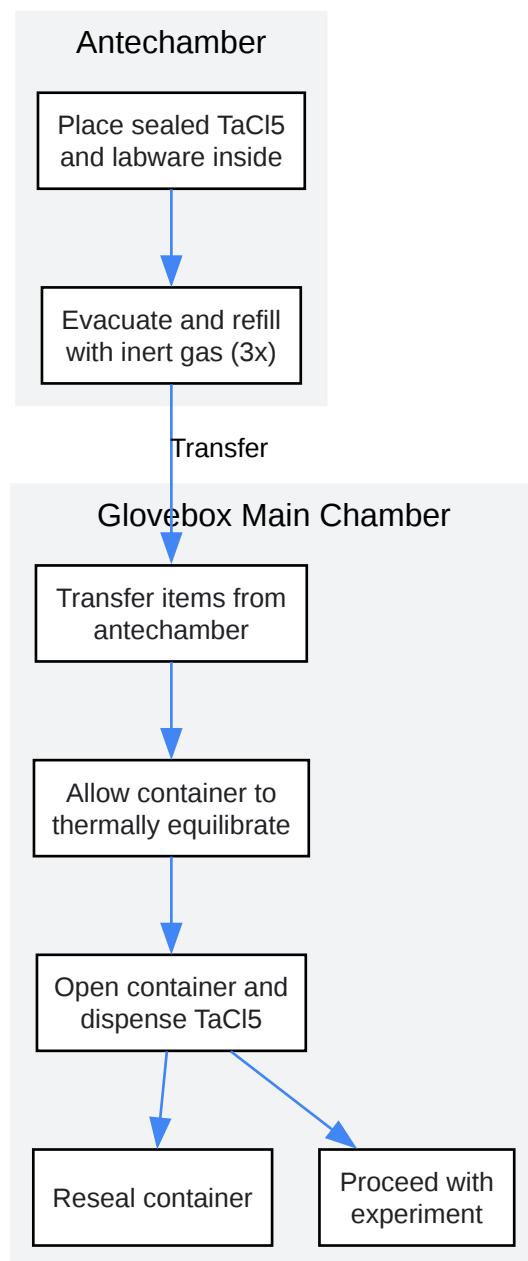
- Schlenk line with a dual vacuum/inert gas manifold[20][21][22]
- Schlenk flask or other suitable reaction vessel

- Sealed container of **Tantalum pentachloride**
- Solid addition tube or a similar apparatus for air-free solid transfer
- Source of dry, high-purity inert gas (Argon or Nitrogen)

Procedure:

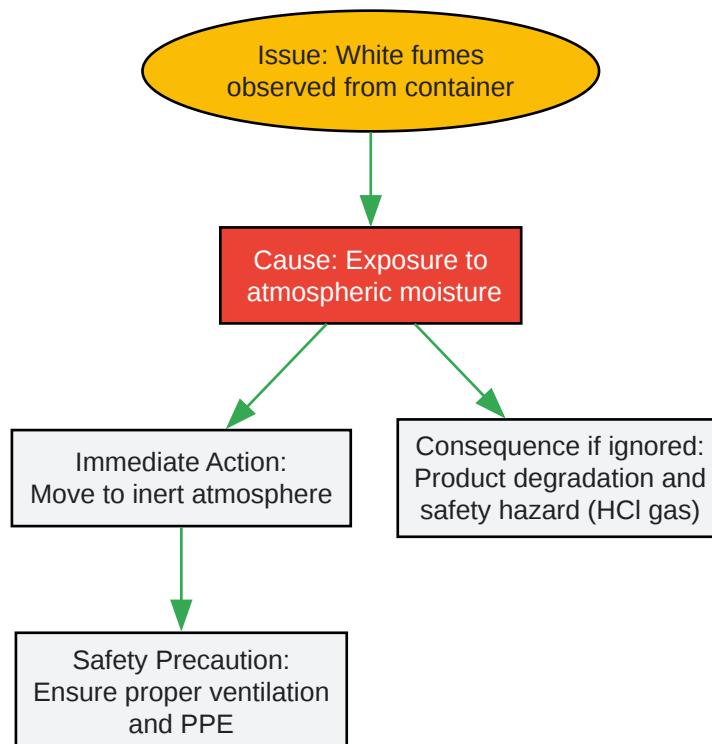
- Assemble the dry glassware and connect it to the Schlenk line.
- Evacuate the glassware using the vacuum manifold and then backfill with inert gas. Repeat this cycle at least three times to ensure an inert atmosphere.[\[20\]](#) Gently heating the glassware with a heat gun during evacuation can help remove adsorbed moisture.[\[20\]](#)
- To transfer the $TaCl_5$, a solid addition tube can be used. In a glove bag or under a strong flow of inert gas, quickly charge the solid addition tube with the required amount of $TaCl_5$ and seal it.
- Attach the charged solid addition tube to the reaction flask under a positive pressure of inert gas.
- Evacuate and backfill the sidearm of the solid addition tube to remove any air that entered during the connection.
- The solid can then be added to the reaction flask by rotating the tube.

Visualizations



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Caption: Workflow for handling TaCl_5 in a glovebox.



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Caption: Troubleshooting guide for observing fumes.

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- To cite this document: BenchChem. [Handling and storage of air-sensitive Tantalum pentachloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1210314#handling-and-storage-of-air-sensitive-tantalum-pentachloride>]

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